

7-Chloro-1-tetralone: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Chloro-1-tetralone

Cat. No.: B152742

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **7-Chloro-1-tetralone**, a key chemical intermediate. It details its chemical and physical properties, experimental protocols for its synthesis, and its significant applications in research and development, particularly within the pharmaceutical industry.

Core Data Summary

CAS Number: 26673-32-5[1][2][3][4]

This compound is also known by several synonyms, including 7-Chloro-3,4-dihydro-1(2H)-naphthalenone, 7-Chloro- α -tetralone, and 7-Chlorotetralin-1-one.[2][3][4]

Chemical and Physical Properties

The following table summarizes the key quantitative data for **7-Chloro-1-tetralone**, providing a clear reference for its physical and chemical characteristics.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ ClO	[1][2][3]
Molecular Weight	180.63 g/mol	[1][2][5]
Melting Point	90-100 °C	[1]
98-99.5 °C	[2]	[2][4]
93.0 to 97.0 °C	[4][6]	
Boiling Point	115°C/0.3mmHg	
Appearance	Pale yellow to white crystalline powder	[1][4]
White to Yellow to Green powder to crystal	[6][7]	[4][6]
Solubility	Soluble in Toluene	
Density	1.2 ± 0.1 g/cm ³	
Flash Point	142.4 ± 15.4 °C	[2]
Refractive Index	1.579	[2]
Vapor Pressure	0.00137mmHg at 25°C	[2]
Maximum Absorption (λ _{max})	305nm (MeOH)	[4]

Experimental Protocols

Synthesis of 7-Chloro-1-tetralone

A general and effective procedure for the synthesis of **7-Chloro-1-tetralone** involves the intramolecular Friedel-Crafts acylation of 4-(4-chlorophenyl)butyric acid.[4]

Materials:

- 4-(4-Chlorophenyl)butyric acid
- Polyphosphoric acid (PPA)

- Water
- Ethyl acetate (EtOAc)
- 1N Sodium hydroxide (NaOH) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- In a suitable beaker, heat polyphosphoric acid (20 g, excess) to 90 °C.
- Add 4-(4-chlorophenyl)butyric acid (3 g, 17 mmol) to the heated polyphosphoric acid in batches.
- Stir the reaction mixture for 5 minutes.
- Add an additional portion of polyphosphoric acid (20 g, excess) and continue heating at 90°C for another 5 minutes. The mixture will become a thick, orange, viscous oil.
- Cool the reaction mixture to 60 °C.
- Slowly add water to the cooled mixture.
- After the reaction is complete, cool the mixture to room temperature.
- Extract the product with ethyl acetate (EtOAc).
- Wash the organic phase sequentially with water, 1N NaOH solution, and then water again.
- Dry the organic phase over anhydrous magnesium sulfate (MgSO_4).
- Concentrate the solution under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield **7-Chloro-1-tetralone** as a white solid (2.5 g, 81% yield).^[4]

Product Characterization: The final product can be characterized using ^1H NMR spectroscopy. The expected signals in CDCl_3 are: δ 2.12-2.18 (m, 2H), 2.67 (t, $J = 6.8$ Hz, 2H), 2.95 (t, $J = 6.8$ Hz, 2H), 7.22 (d, $J = 8.0$ Hz, 1H), 7.42 (dd, $J = 10.2, 2.4$ Hz, 1H), 7.85 (d, $J = 2.4$ Hz, 1H).[4]

Applications in Research and Drug Development

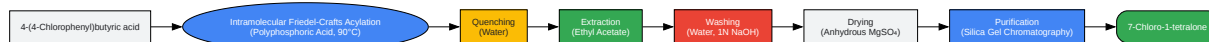
7-Chloro-1-tetralone is a versatile building block in organic synthesis, with significant applications in the pharmaceutical and chemical industries.

- **Pharmaceutical Intermediate:** It serves as a crucial intermediate in the synthesis of various pharmaceutical agents.[1] Notably, it is utilized in the development of anti-inflammatory and analgesic drugs.[1] The tetralone scaffold is a core structure in many biologically active compounds, including some antidepressants and acetylcholinesterase inhibitors for treating Alzheimer's disease.[8]
- **Dyes and Pigments:** Beyond pharmaceuticals, this compound is also employed in the synthesis of dyes and pigments.[1]
- **Agrochemicals:** It is a valuable intermediate in the production of various agrochemicals.[1]
- **Material Science:** **7-Chloro-1-tetralone** can be incorporated into polymer formulations to enhance properties such as thermal stability and mechanical strength.[1]
- **Biological Studies:** Researchers use it to investigate its biological activity and effects on various cellular processes, which can aid in the discovery of new therapeutic targets.[1] Bicyclic analogues of abscisic acid incorporating a tetralone structure have been synthesized and shown to have biological activity in plants.[9]

Visualized Workflow and Pathways

Synthesis Workflow of 7-Chloro-1-tetralone

The following diagram illustrates the key steps in the synthesis of **7-Chloro-1-tetralone** from 4-(4-chlorophenyl)butyric acid.

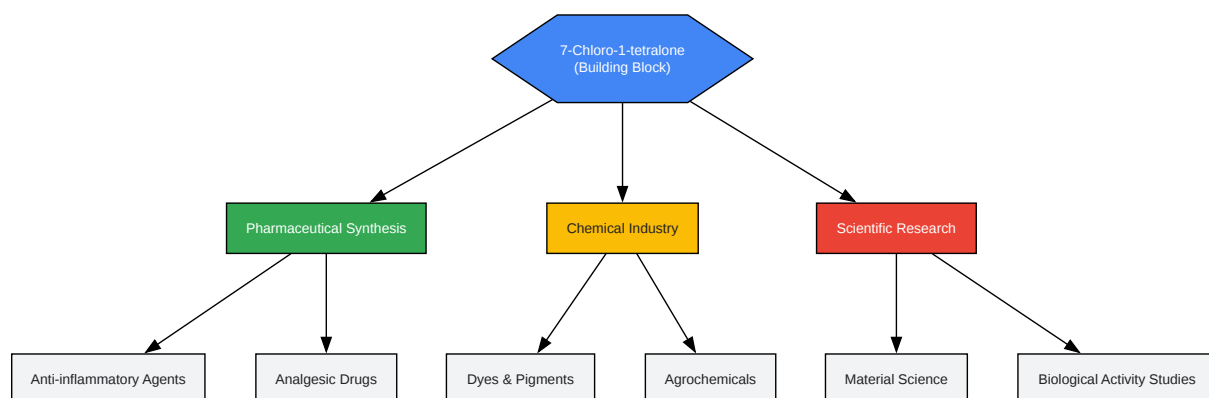


[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **7-Chloro-1-tetralone**.

Logical Relationship of Applications

This diagram outlines the logical flow from the core compound to its various applications.



[Click to download full resolution via product page](#)

Caption: Applications of **7-Chloro-1-tetralone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. echemi.com [echemi.com]
- 3. CAS 26673-32-5|7-Chloro-1-Tetralone|Rlavie [rlavie.com]
- 4. 7-Chloro-1-tetralone CAS#: 26673-32-5 [amp.chemicalbook.com]
- 5. 7-Chloro-1,2,3,4-tetrahydronaphthalen-1-one | C₁₀H₉ClO | CID 256677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 7-Chloro-1-tetralone | 26673-32-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. 7-Chloro-1-tetralone | 26673-32-5 | TCI AMERICA [tcichemicals.com]
- 8. researchgate.net [researchgate.net]
- 9. Synthesis and biological activity of tetralone abscisic acid analogues - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [7-Chloro-1-tetralone: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152742#7-chloro-1-tetralone-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com